

Application Notes and Protocols for Measuring the Enzymatic Activity of Imisopasem Manganese

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Compound of Interest

Compound Name: *Imisopasem Manganese*

Cat. No.: *B1671796*

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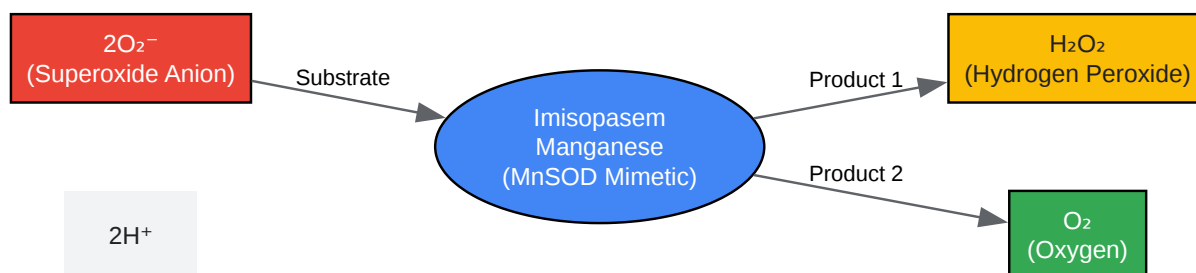
For Researchers, Scientists, and Drug Development Professionals

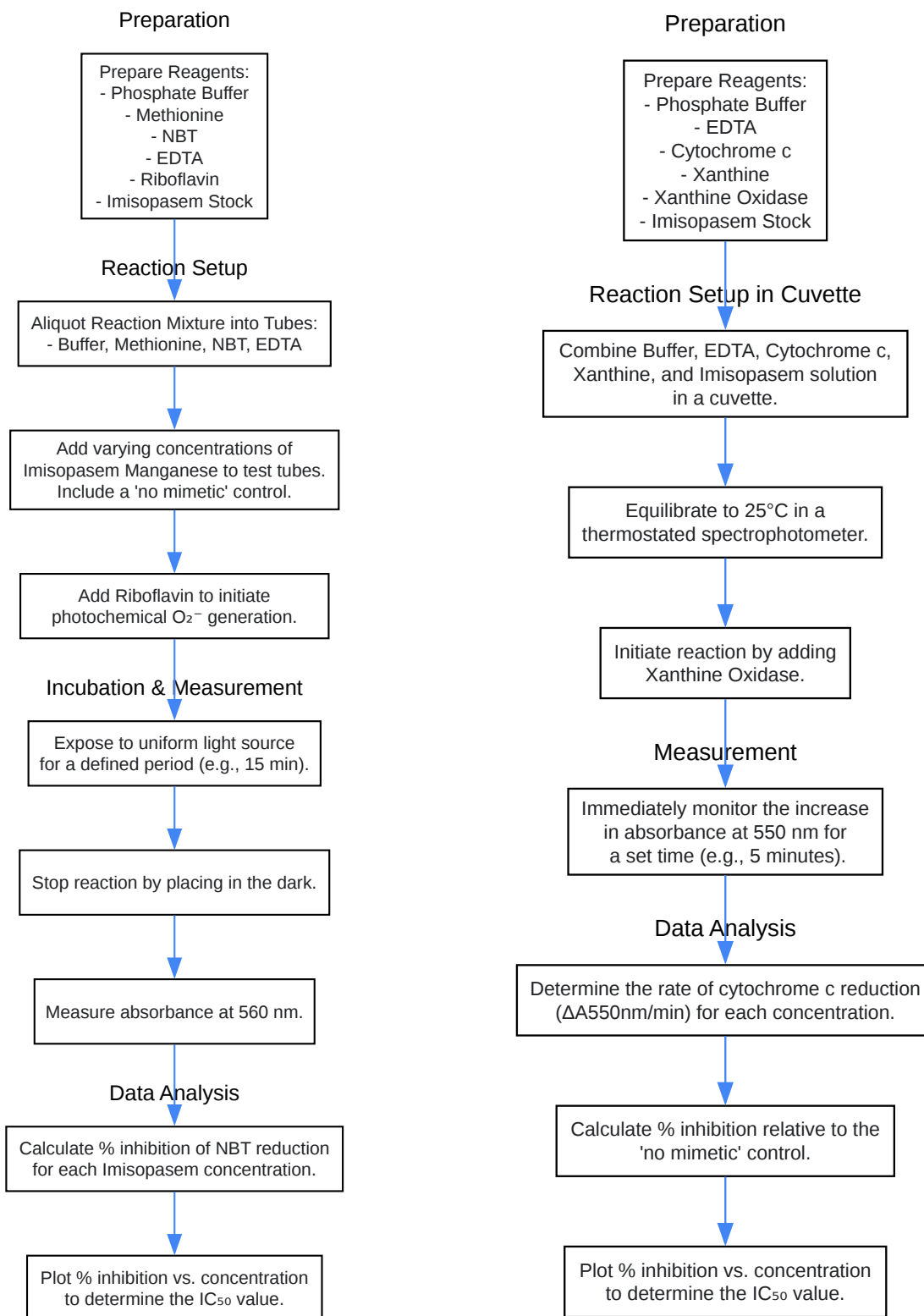
Introduction

Imisopasem Manganese (also known as M40403) is a synthetic, non-peptidyl mimetic of the human mitochondrial manganese superoxide dismutase (MnSOD).^{[1][2][3][4]} As a potent antioxidant, it plays a critical role in scavenging reactive oxygen species (ROS), specifically the superoxide anion (O_2^-).^[1] This action helps to prevent oxidative damage to vital cellular components like DNA and lipids, thereby reducing apoptosis and protecting tissues from oxidative stress-induced toxicity. The primary enzymatic function of **Imisopasem Manganese** is to catalyze the dismutation of superoxide into molecular oxygen and hydrogen peroxide. This application note provides detailed protocols for measuring the superoxide dismutase (SOD)-like activity of **Imisopasem Manganese**, presents key quantitative data, and illustrates the relevant biochemical pathways and experimental workflows.

Signaling Pathway: Superoxide Dismutation

Imisopasem Manganese mimics the catalytic activity of the native MnSOD enzyme. The core of its function is the dismutation of the superoxide radical (O_2^-), a harmful byproduct of aerobic metabolism. This process is a key component of the cellular antioxidant defense system.





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References

- 1. cn.aminer.org [cn.aminer.org]
- 2. Enzymatic Assay of Superoxide Dismutase [sigmaaldrich.com]
- 3. Superoxide Dismutase - Assay | Worthington Biochemical [worthington-biochem.com]
- 4. cellbiologics.com [cellbiologics.com]
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